

Application Notes and Protocols: AG1557 (Tyrphostin AG-1557)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AG1557

Cat. No.: B7887027

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the sterile filtering and handling of **AG1557**, also known as Tyrphostin AG-1557. **AG1557** is a potent inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase. Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring accurate and reproducible experimental outcomes.

Compound Information

Identifier	Value
Common Name	AG1557, Tyrphostin AG-1557
IUPAC Name	N-(3-iodophenyl)-6,7-dimethoxyquinazolin-4-amine
CAS Number	189290-58-2
Molecular Formula	C ₁₆ H ₁₄ IN ₃ O ₂
Molecular Weight	407.21 g/mol

Quantitative Data Summary

Solubility

The following table summarizes the known solubility of **AG1557** in various solvents. It is recommended to perform small-scale solubility tests before preparing large-volume stock solutions.

Solvent	Concentration	Notes
DMSO (Dimethyl Sulfoxide)	≥ 10 mM ^[1]	Recommended for creating high-concentration stock solutions.
DMF (Dimethylformamide)	1 mg/mL	-
DMSO:PBS (pH 7.2) (1:8)	0.1 mg/mL	Useful for preparing working solutions with lower DMSO concentrations.
Ethanol	0.5 mg/mL	May be suitable for specific applications.

Stability and Storage

Proper storage is critical to maintain the activity of **AG1557**.

Form	Storage Temperature	Stability	Handling Recommendations
Powder	-20°C	≥ 2 years ^[1]	Store in a tightly sealed container, protected from light and moisture.
Stock Solution (in DMSO)	-20°C or -80°C	At least 6 months at -20°C	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.

Experimental Protocols

Protocol 1: Preparation of a Sterile Stock Solution

This protocol describes the preparation of a 10 mM sterile stock solution of **AG1557** in DMSO.

Materials:

- **AG1557** (Tyrphostin AG-1557) powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sterile syringe filter (0.22 µm pore size, compatible with DMSO, e.g., PTFE)
- Sterile syringe

Procedure:

- **Pre-weighing:** In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **AG1557** powder. For 1 mL of a 10 mM stock solution, you will need 0.40721 mg of **AG1557**.
- **Dissolution:** Add the appropriate volume of sterile DMSO to the vial containing the **AG1557** powder.
- **Vortexing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution.
- **Sterile Filtering:** a. Draw the **AG1557** solution into a sterile syringe. b. Attach a sterile 0.22 µm syringe filter to the syringe. c. Carefully dispense the solution through the filter into a new sterile, light-protected vial. This step removes any potential microbial contamination.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution

This protocol outlines the dilution of the sterile stock solution to a final working concentration in cell culture media or an appropriate aqueous buffer.

Materials:

- Sterile 10 mM **AG1557** stock solution in DMSO
- Sterile cell culture medium or desired aqueous buffer
- Sterile conical tubes or microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

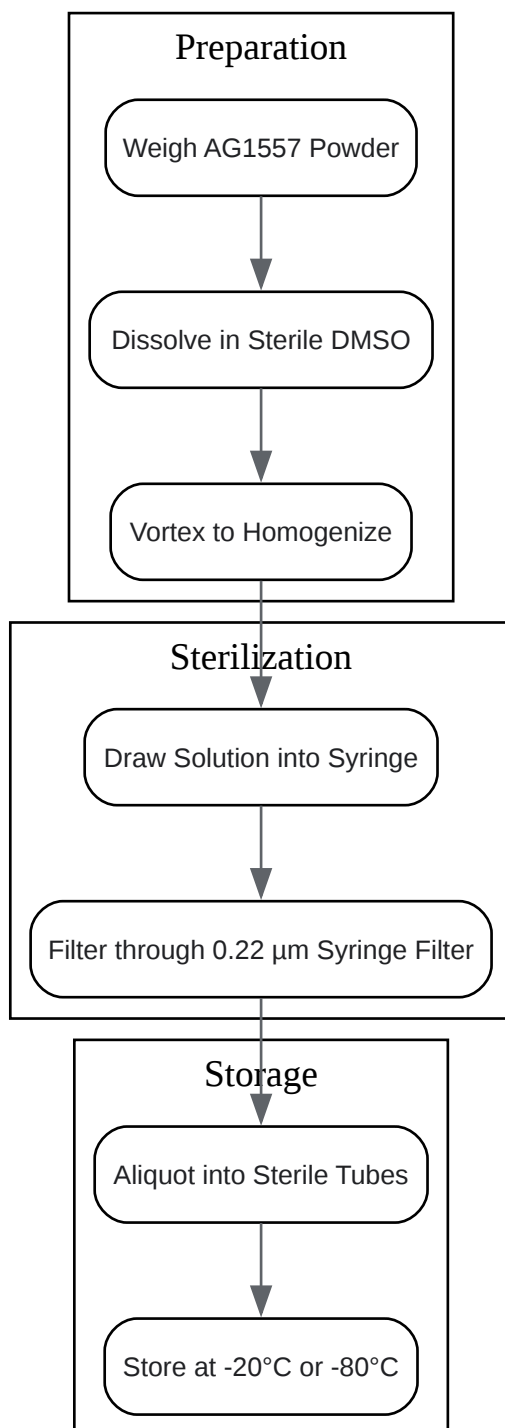
- Thawing: Thaw a single aliquot of the 10 mM **AG1557** stock solution at room temperature.
- Dilution: In a sterile tube, add the required volume of the stock solution to the appropriate volume of sterile cell culture medium or buffer. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing, which can cause protein denaturation in media containing serum.
- Immediate Use: Use the freshly prepared working solution immediately for your experiments. The final concentration of DMSO should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.

Handling and Safety Precautions

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves when handling **AG1557** powder and solutions.
- Containment: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, especially when working with the powder form to avoid inhalation.
- Disposal: Dispose of unused compound and contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Visualizations

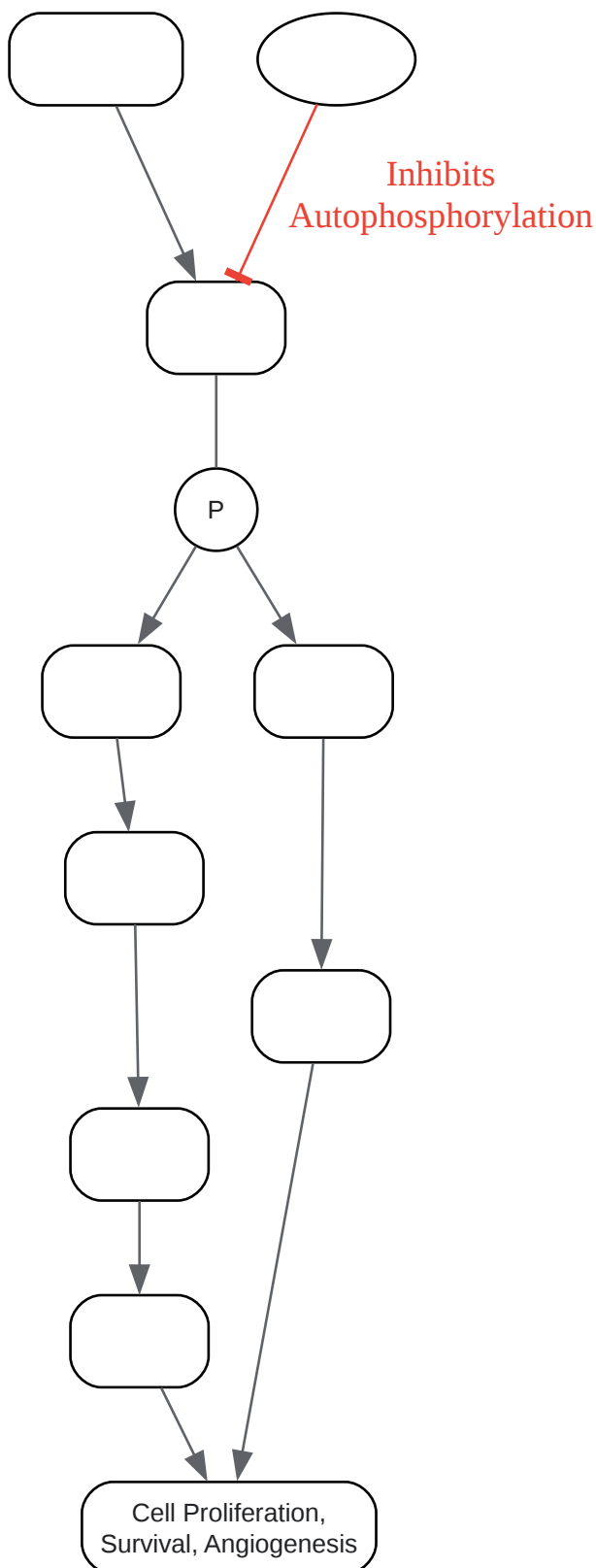
Experimental Workflow: Sterile Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a sterile stock solution of **AG1557**.

Signaling Pathway: EGFR Inhibition by AG1557



[Click to download full resolution via product page](#)

Caption: **AG1557** inhibits EGFR autophosphorylation, blocking downstream signaling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hoelzel-biotech.com [hoelzel-biotech.com]
- To cite this document: BenchChem. [Application Notes and Protocols: AG1557 (Tyrphostin AG-1557)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7887027#ag1557-sterile-filtering-and-handling-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com